

Protocols for Quantifying Aggregation-Induced Emission (AIE) in Tetraphenylethylene (TPE) Derivatives

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Compound of Interest

Compound Name: Tetraphenylethylene

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This document provides detailed application notes and protocols for the quantification of Aggregation-Induced Emission (AIE) in **tetraphenylethylene** (TPE) derivatives. TPE and its derivatives are a prominent class of AIE luminogens (AIEgens), which are molecules that become highly emissive upon aggregation but are non-emissive or weakly emissive when molecularly dissolved.[1][2] This unique property makes them ideal candidates for various applications, including bioimaging, chemical sensing, and optoelectronic devices.[3][4]

The fundamental mechanism behind AIE in TPE derivatives is the restriction of intramolecular rotations (IMR) of the peripheral phenyl rings in the aggregated state.[1][5] In dilute solutions, these phenyl rings undergo active rotation, providing a non-radiative pathway for the excited state to decay. However, in the aggregated state, these rotations are hindered, which blocks the non-radiative decay channels and opens up the radiative pathway, leading to strong fluorescence emission.

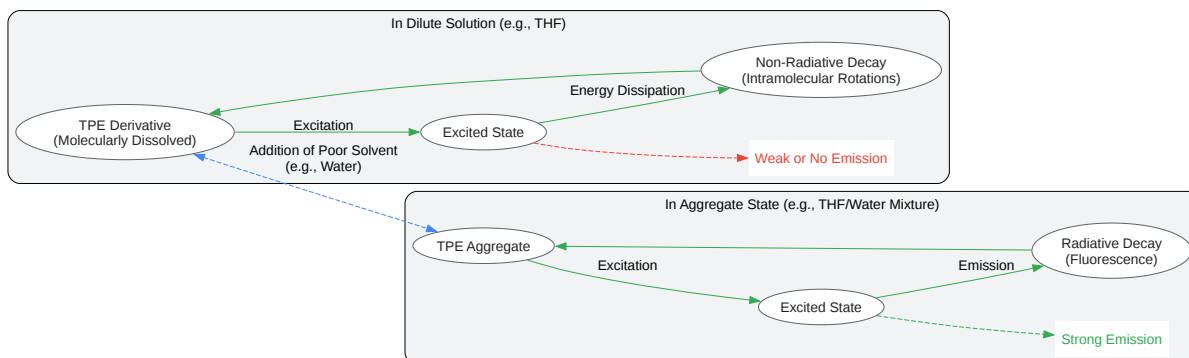
I. Core Concepts and Principles

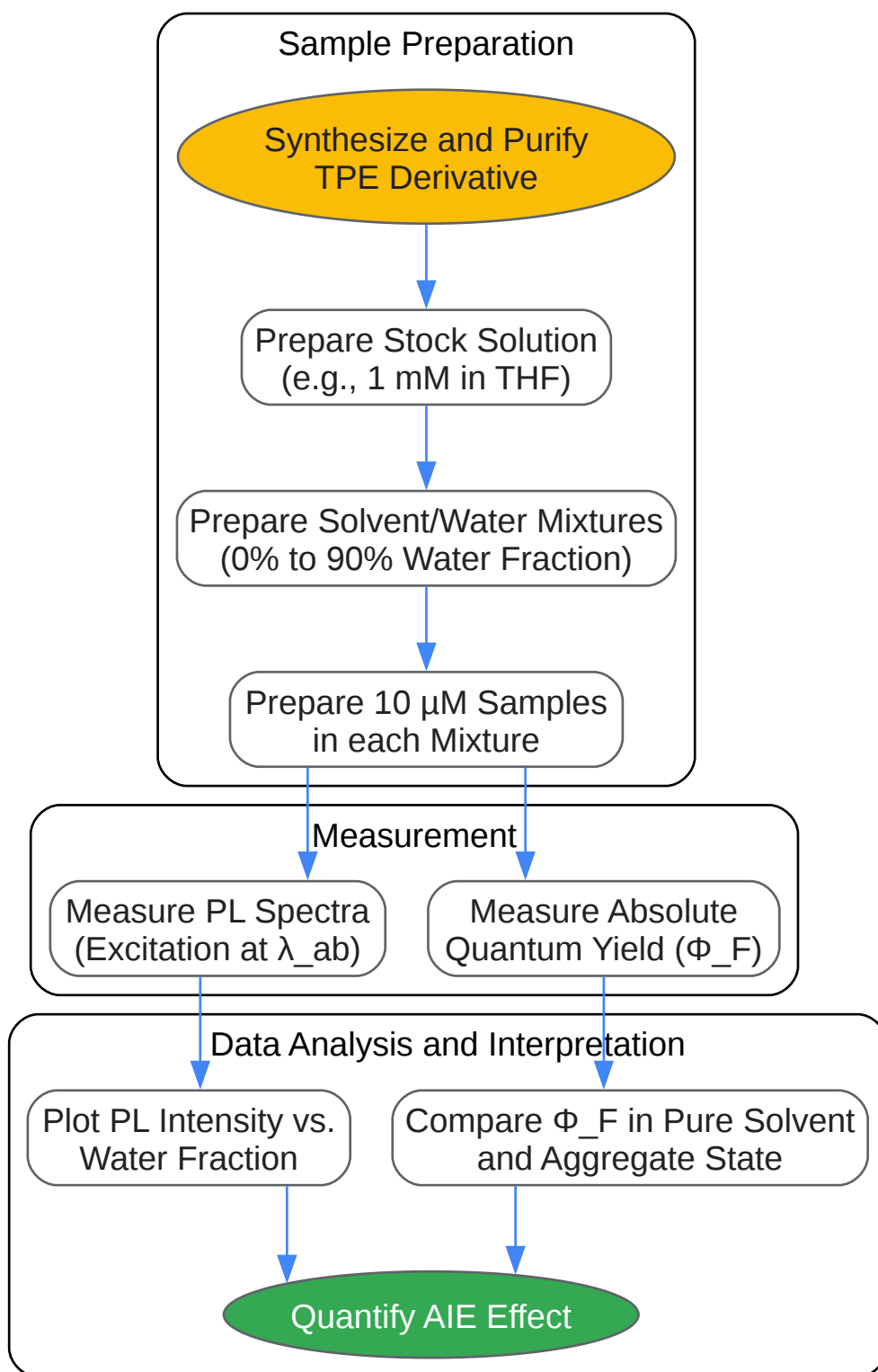
The quantification of AIE is primarily based on the measurement of photoluminescence (PL) intensity and fluorescence quantum yield (Φ_F) as a function of aggregate formation. Typically, aggregation is induced by changing the solvent composition from a good solvent, where the TPE derivative is well-dissolved, to a poor solvent, which forces the molecules to aggregate. A

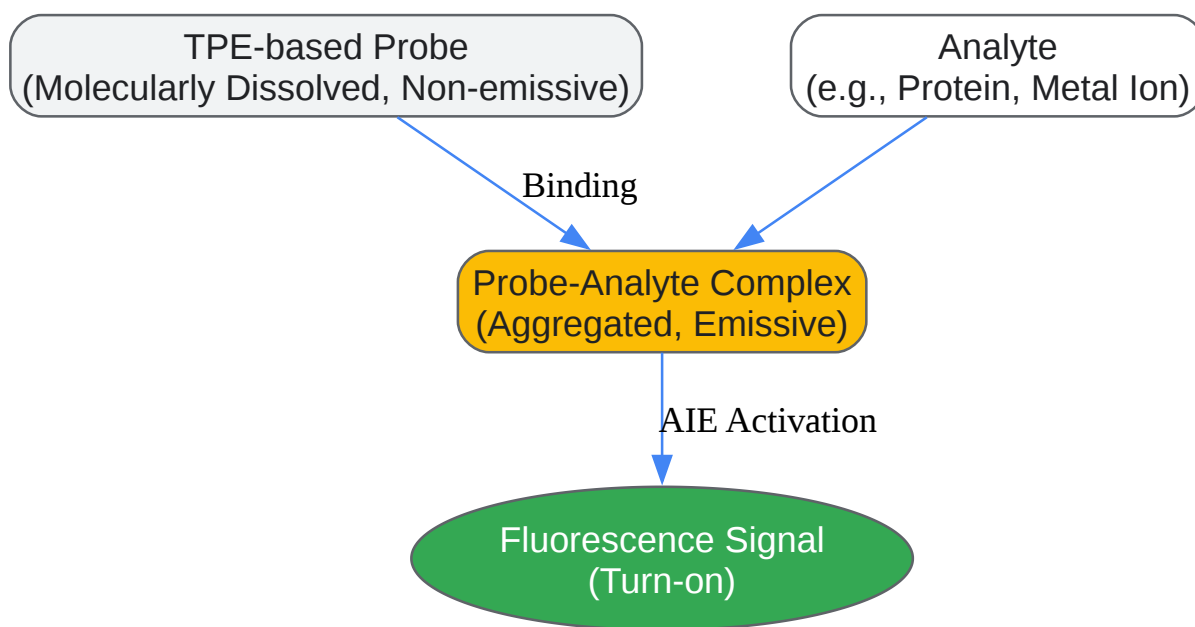
common solvent system is a mixture of tetrahydrofuran (THF) and water. THF is a good solvent for most TPE derivatives, while water is a poor solvent.

Mechanism of Aggregation-Induced Emission in TPE Derivatives

The AIE phenomenon in TPE derivatives can be visualized as a transition from a non-emissive "propeller-like" conformation in solution to a restricted, emissive state upon aggregation.







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